

# Personal protective equipment for handling GS-443902 trisodium

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## Compound of Interest

Compound Name: GS-443902 trisodium

Cat. No.: B8117606

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## Essential Safety and Handling Guide for GS-443902 Trisodium

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for handling **GS-443902 trisodium** in a laboratory setting. Adherence to these procedures is critical to ensure personal safety and maintain a secure research environment.

### Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **GS-443902 trisodium** to minimize exposure and ensure safety.

Protection Type	Specific Requirement	Standard
Eye/Face Protection	Safety glasses with side-shields	EN166 (EU) or NIOSH (US) approved
Hand Protection	Chemically resistant, impervious gloves	Handle with gloves
Skin and Body Protection	Laboratory coat, long-sleeved	-
Respiratory Protection	Not required under normal use. Use a dust mask if handling large quantities or if dust is generated.	-

## Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **GS-443902 trisodium** and the safety of laboratory personnel.

Aspect	Procedure
Handling	- Avoid contact with skin and eyes. - Avoid formation of dust and aerosols. - Provide appropriate exhaust ventilation at places where dust is formed.
Storage	- Keep container tightly closed in a dry and well-ventilated place. - Recommended storage temperature: -20°C.

## First-Aid Measures

In the event of exposure to **GS-443902 trisodium**, immediately follow these first-aid procedures.

Exposure Route	First-Aid Procedure
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration.
In Case of Skin Contact	Wash off with soap and plenty of water.
In Case of Eye Contact	Flush eyes with water as a precaution.
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water.

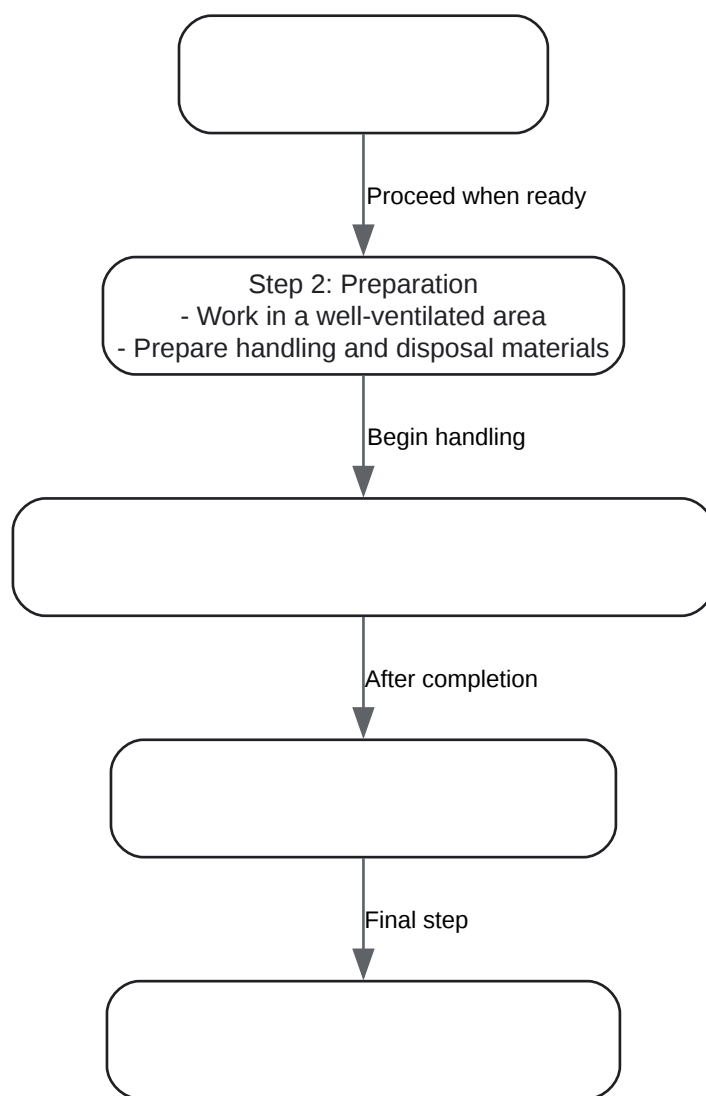
## Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

Material	Disposal Method
Unused Product	Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
Contaminated Packaging	Dispose of as unused product.

## Experimental Workflow for Handling GS-443902 Trisodium

The following diagram outlines the standard operational workflow for safely handling **GS-443902 trisodium** from receipt to disposal.



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Caption: Workflow for handling **GS-443902 trisodium**.

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